

A Technical Guide to the Novel Spermidine Biosynthetic Pathway in Bacteria

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Compound of Interest

Compound Name: Spermidine

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Introduction

Spermidine, a ubiquitous polyamine, is essential for a multitude of physiological processes in bacteria, including growth, biofilm formation, and stress adaptation.^{[1][2]} For decades, two primary pathways for **spermidine** biosynthesis were recognized, both of which utilize putrescine as a precursor.^{[1][2][3]} However, recent discoveries have unveiled a novel biosynthetic route in bacteria, the carboxyaminoethylpropylagmatine (CAPA) pathway, which operates independently of putrescine.^{[1][2][3]} This pathway, first elucidated in the model cyanobacterium *Synechocystis* sp. PCC 6803, presents a new paradigm in bacterial polyamine metabolism and offers a potential target for novel antimicrobial drug development.^{[1][2][3][4]}

This technical guide provides a comprehensive overview of this novel **spermidine** biosynthetic pathway. It details the core enzymatic reactions, presents key quantitative data, outlines experimental protocols for its study, and visualizes the pathway and associated workflows.

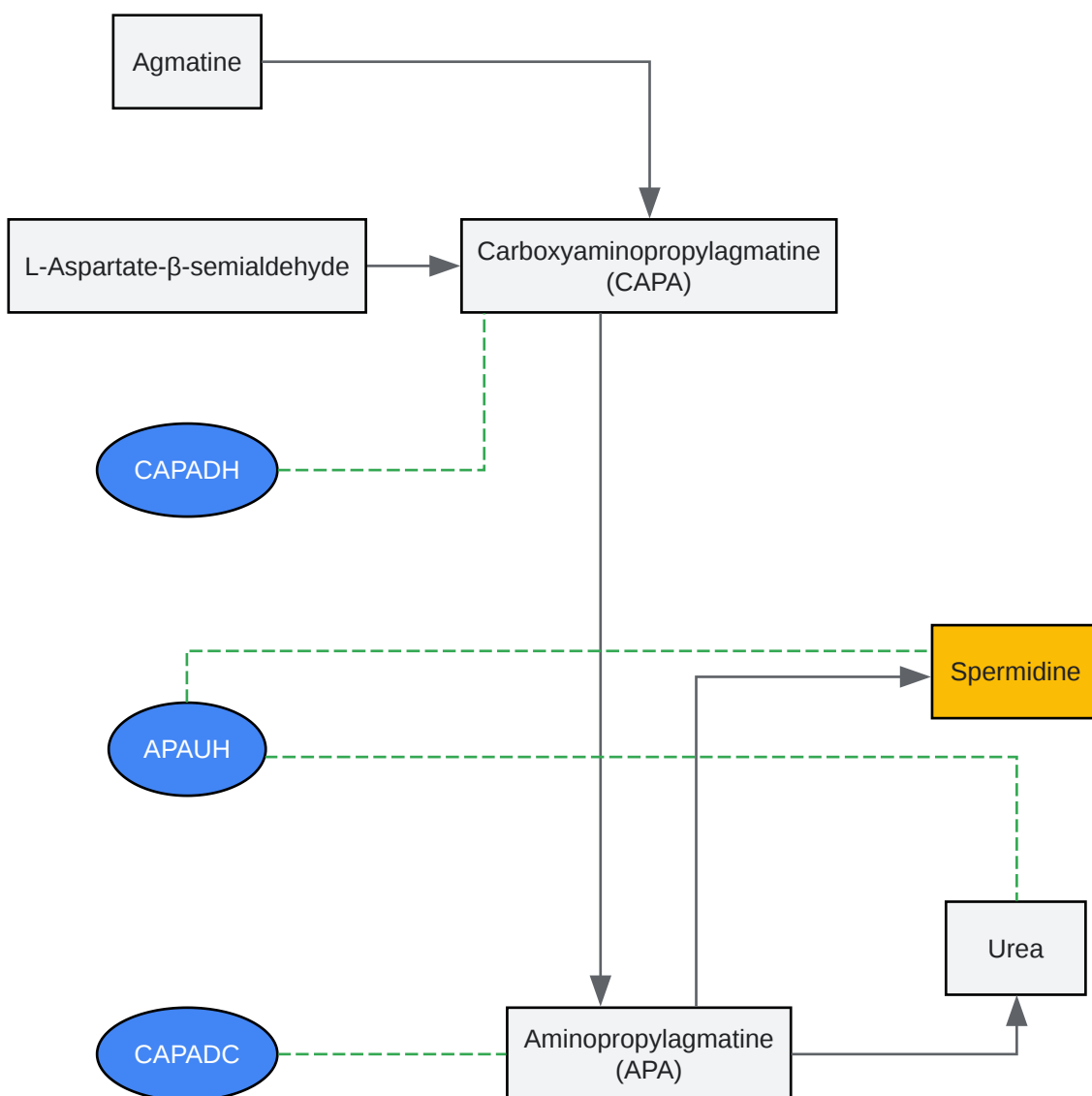
The Carboxyaminoethylpropylagmatine (CAPA) Pathway: A Novel Route to Spermidine

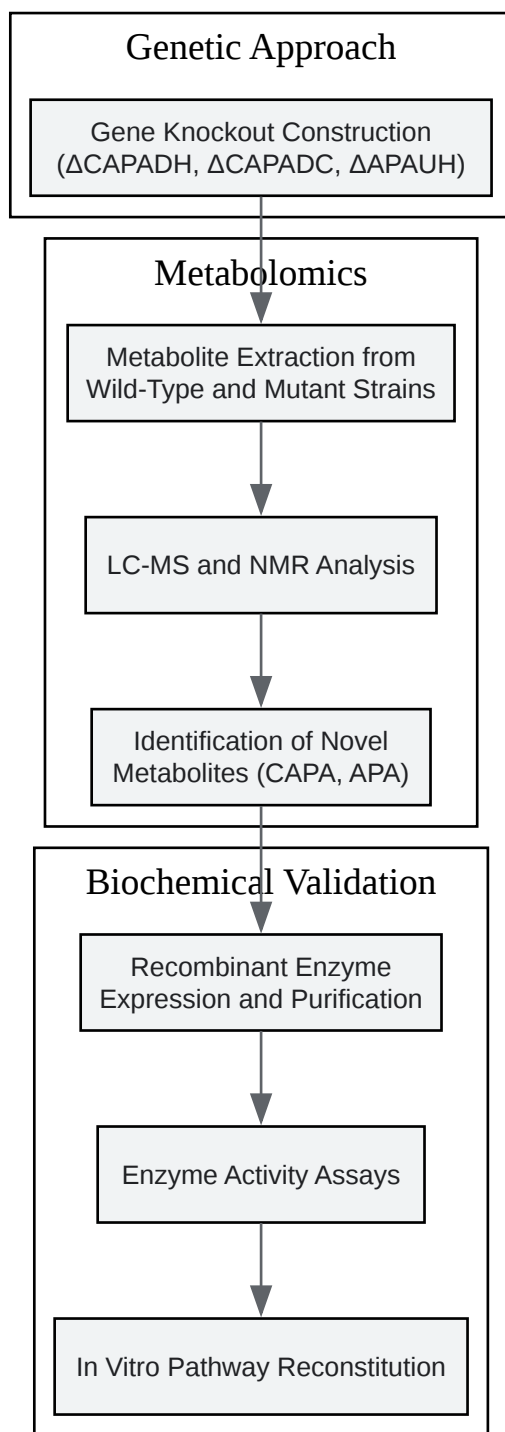
The CAPA pathway is a three-step enzymatic cascade that commences with the reductive condensation of agmatine and L-aspartate- β -semialdehyde, culminating in the synthesis of **spermidine**.^{[1][2][3]} This pathway is notably distinct from the classical routes as it does not

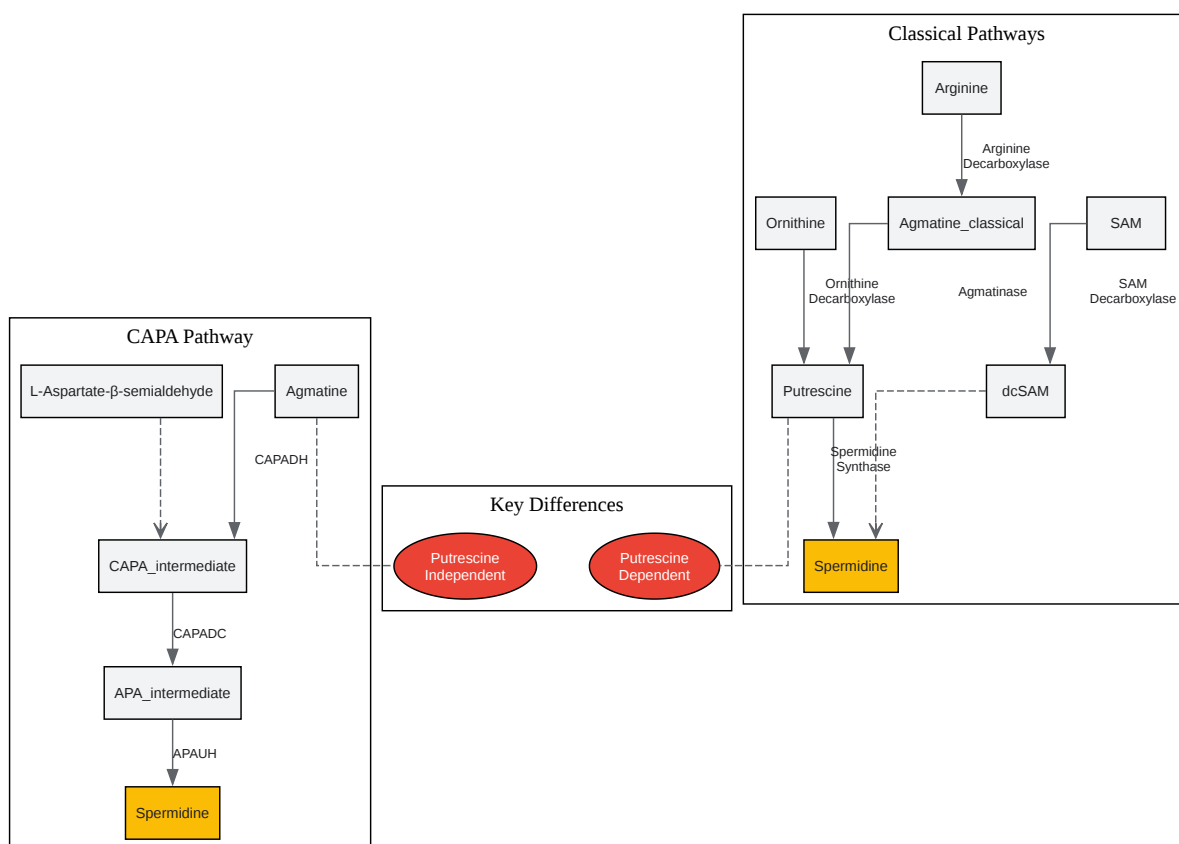
involve putrescine and utilizes L-aspartate- β -semialdehyde as the aminopropyl group donor.[1]
[2][3]

The key enzymes and intermediates in the CAPA pathway are:

- Carboxyaminopropylagmatine Dehydrogenase (CAPADH): Catalyzes the NADPH-dependent condensation of agmatine and L-aspartate- β -semialdehyde to form the novel intermediate, carboxyaminopropylagmatine (CAPA).[1]
- Carboxyaminopropylagmatine Decarboxylase (CAPADC): Decarboxylates CAPA to produce aminopropylagmatine (APA).[1]
- Aminopropylagmatine Ureohydrolase (APAUH): Hydrolyzes APA to yield **spermidine** and urea.[1]







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